

5-Nitro-4-(trifluoromethyl)pyridin-2-amine safety and handling

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Compound of Interest

Compound Name: 5-Nitro-4-(trifluoromethyl)pyridin-2-amine

Cat. No.: B2511023

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Introduction: A Profile of a Modern Heterocyclic Intermediate

5-Nitro-4-(trifluoromethyl)pyridin-2-amine is a highly functionalized pyridine derivative, a class of compounds of significant interest in medicinal chemistry and drug development. The unique electronic properties conferred by the electron-withdrawing nitro ($-\text{NO}_2$) and trifluoromethyl ($-\text{CF}_3$) groups, combined with the nucleophilic amino ($-\text{NH}_2$) moiety, make it a versatile building block. However, these same features necessitate a rigorous and informed approach to its handling and safety. This guide provides an in-depth framework for researchers, scientists, and drug development professionals to manage the risks associated with this compound, ensuring both personal safety and experimental integrity.

Physicochemical & Identification Data

Accurate identification is the foundation of chemical safety. The key identifiers and expected physicochemical properties for this compound are summarized below.

Property	Data	Source(s)
IUPAC Name	5-Nitro-4-(trifluoromethyl)pyridin-2-amine	-
CAS Number	186414-25-5	-
Molecular Formula	C ₆ H ₄ F ₃ N ₃ O ₂	-
Molecular Weight	207.11 g/mol	Analog Data[1]
Appearance	Expected to be a light yellow to white crystalline solid or powder	Based on analogs[2]
Melting Point	Data not available; analogs range from 73°C to 190°C	Analog Data[2]
Solubility	Expected to be soluble in many organic solvents	General chemical principles
Stability	Stable under recommended storage conditions	Based on analogs[2][3]

Comprehensive Hazard Assessment

The toxicological properties of **5-Nitro-4-(trifluoromethyl)pyridin-2-amine** have not been fully investigated.[2][4] However, based on its chemical structure and data from analogous compounds, a clear hazard profile can be established. The primary hazards are associated with acute toxicity, skin and eye irritation, and potential respiratory tract irritation.

GHS Classification (Anticipated)

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[5][6][7]	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[2][5]	
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[2]	
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation[3][5]	

The Causality of Risk: A Scientist's Perspective

Understanding why a compound is hazardous is crucial for developing a robust safety culture. The risk profile of **5-Nitro-4-(trifluoromethyl)pyridin-2-amine** is not arbitrary; it is a direct consequence of its molecular structure.

- **Nitroaromatic System:** Nitroaromatic compounds are known for their potential toxicity. They can undergo metabolic reduction to form reactive intermediates that may lead to cellular damage.
- **Aminopyridine Core:** The aminopyridine structure is a common pharmacophore. While essential for its synthetic utility, it can also interact with biological systems, and some derivatives are known to be neurotoxic.
- **Trifluoromethyl Group:** The -CF₃ group significantly increases the compound's lipophilicity and metabolic stability. While beneficial for drug design, this can also lead to increased bioavailability and persistence in biological systems, potentially amplifying toxic effects.

A foundational principle in laboratory safety is the Hierarchy of Controls. This framework prioritizes the most effective safety measures, with personal protective equipment (PPE) serving as the final line of defense.

Caption: The Hierarchy of Controls prioritizes safety measures.

Standard Operating Procedure: Safe Handling Protocol

Adherence to a strict, validated protocol is non-negotiable. The following steps describe the standard procedure for handling **5-Nitro-4-(trifluoromethyl)pyridin-2-amine** in a research setting.

Mandatory Engineering Controls

- Chemical Fume Hood: All manipulations of the solid compound or its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.^[2]
- Emergency Equipment: An operational eyewash station and safety shower must be located in the immediate vicinity of the workstation.^{[2][3]}

Protocol for Weighing and Solution Preparation

- Preparation: Before handling the compound, ensure all required PPE is correctly worn (see Section 5). Designate a specific area within the fume hood for the procedure.
- Weighing:
 - Use an anti-static weigh boat or glassine paper.
 - Carefully transfer the solid from the stock bottle to the weigh boat using a clean spatula. Avoid creating dust. If dust is generated, gently cease operations and allow the fume hood ventilation to clear it before proceeding.
 - Close the primary stock bottle immediately after dispensing.
- Dissolution:

- Place a stir bar in the receiving flask containing the appropriate solvent.
- Gently add the weighed solid to the solvent.
- Rinse the weigh boat with a small amount of solvent to ensure a quantitative transfer.
- Cap the flask and allow it to stir until fully dissolved.

Personal Protective Equipment (PPE): The Final Barrier

While engineering controls are primary, a robust PPE strategy is essential to mitigate the risk of direct contact.

- **Hand Protection:** Wear compatible chemical-resistant gloves, such as nitrile gloves. Always inspect gloves for tears or punctures before use. Use proper glove removal technique to avoid skin contact.[\[6\]](#)
- **Eye and Face Protection:** Chemical safety goggles are mandatory.[\[2\]](#) In situations with a higher risk of splashing, a full-face shield should be worn in addition to goggles.[\[3\]](#)[\[6\]](#)
- **Skin and Body Protection:** A flame-resistant lab coat must be worn and kept fully buttoned. Ensure full coverage of the arms. Do not wear shorts or open-toed shoes in the laboratory.[\[2\]](#)
- **Respiratory Protection:** For routine handling inside a fume hood, respiratory protection is not typically required. However, if engineering controls are not available or during a large spill clean-up, a NIOSH-approved respirator with an appropriate particulate filter (e.g., P95 or P100) must be used.[\[2\]](#)[\[4\]](#)

The selection of PPE should follow a logical workflow to ensure all hazards are addressed.

Caption: A workflow for selecting appropriate PPE.

Emergency Response Protocols

Immediate and correct action during an emergency can significantly reduce the severity of an incident.

Situation	Response Protocol	Source(s)
Inhalation	1. Immediately move the affected person to fresh air.[2] [8] 2. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[4] 3. Seek immediate medical attention. [3][4]	[2][3][4][8]
Skin Contact	1. Immediately flush the skin with plenty of soap and water for at least 15 minutes.[2][8] 2. Remove all contaminated clothing. 3. If skin irritation occurs or persists, seek medical attention.[2]	[2][8]
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[2][4][8] 2. Remove contact lenses if present and easy to do.[2] 3. Seek immediate medical attention from an ophthalmologist.	[2][4][8]
Ingestion	1. Do NOT induce vomiting.[3] 2. Rinse the mouth thoroughly with water.[2][4] 3. Never give anything by mouth to an unconscious person.[4] 4. Call a poison control center or seek immediate medical attention. [2]	[2][3][4]
Fire	1. Extinguishing Media: Use dry chemical, carbon dioxide	[4][8]

(CO₂), or alcohol-resistant foam.[4] 2. Hazards: Combustion may produce toxic fumes of nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and hydrogen fluoride (HF).[4][8] 3. Firefighter PPE: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][8]

Accidental Spill

1. Evacuate: Evacuate non-essential personnel from the area.[4] 2. Ventilate: Ensure the area is well-ventilated. 3. Contain: Wearing full PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Avoid creating dust.[2][4] 4. Collect: Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal.[2][4] 5. Decontaminate: Clean the spill area thoroughly.

Storage and Disposal

Storage Conditions

Proper storage is essential for maintaining the compound's integrity and preventing accidents.

- Location: Store in a cool, dry, and well-ventilated area.[8][9]
- Container: Keep the container tightly closed and stored upright.[8]
- Security: If possible, store in a locked cabinet or area to restrict access.[2][3]

- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.
[10]

Waste Disposal

Chemical waste must be managed in compliance with all local, regional, and national regulations.

- Classification: This compound should be treated as hazardous waste.
- Procedure: Dispose of the material through a licensed professional waste disposal service.
[2][4] The preferred method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3][4]
- Containers: Do not dispose of the material down the drain.[2] Dispose of contaminated packaging as unused product.[4]

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